

Essential Guide to Handling Flipper-TR® Probe for Membrane Tension Analysis

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Compound of Interest

Compound Name: *Flipper-TR probe*

Cat. No.: *B16104070*

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For Researchers, Scientists, and Drug Development Professionals, this document provides immediate and essential safety and logistical information for the use of the Flipper-TR® probe. It includes detailed operational protocols and disposal plans to ensure safe and effective experimentation.

The Flipper-TR® probe is a sophisticated fluorescent tool for investigating membrane tension in living cells.[1][2][3] Proper handling and disposal are paramount to ensure user safety and experimental integrity. This guide offers a comprehensive overview of the necessary procedures.

Immediate Safety and Handling Precautions

Flipper-TR® is sold for research purposes only and should be handled by technically qualified individuals experienced with potentially hazardous chemicals.[4] While the Safety Data Sheet (SDS) does not classify the compound as hazardous, it is recommended to handle all chemicals with caution.[4] The probe is dissolved in Dimethyl Sulfoxide (DMSO), which can facilitate the entry of organic molecules into tissues.[5] Therefore, appropriate personal protective equipment (PPE) is mandatory.

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves (e.g., butyl rubber) are essential. Nitrile gloves may not offer sufficient protection against DMSO.
- **Eye Protection:** Safety glasses or goggles must be worn at all times.
- **Lab Coat:** A fully buttoned lab coat is required to protect from splashes.

In Case of Exposure:

- **Skin Contact:** Immediately wash the affected area with plenty of water for at least 15 minutes and remove contaminated clothing.
- **Eye Contact:** Rinse eyes immediately with plenty of water for at least 15 minutes, holding the eyelids open.
- **Inhalation:** Move to fresh air.
- **Ingestion:** Wash out the mouth with water if the person is conscious. Do not induce vomiting.

In all cases of exposure, seek medical attention if symptoms persist.

Quantitative Data and Photophysical Properties

For ease of reference, the key quantitative data for the Flipper-TR® probe are summarized in the table below.

Property	Value	Notes
Excitation Maximum (λ_{Abs})	480 nm	Can be excited with a 488 nm laser.
Emission Maximum (λ_{Em})	600 nm	Emission is typically collected between 575 and 625 nm.
Molar Extinction Coefficient (ϵ_{max})	$1.66 \times 10^4 \text{ M}^{-1}\text{cm}^{-1}$	In DMSO.
Fluorescence Lifetime (τ)	2.8 - 7 ns	Varies with membrane tension.
Quantum Yield (QY)	30%	In Ethyl Acetate (AcOEt).
Recommended Storage	-20°C	Both powder and DMSO stock solutions.
Stock Solution Stability	Approximately 3 months	When stored properly at -20°C.
Working Concentration	1 μM (can be increased up to 2 μM)	In cell culture medium.

Experimental Protocols

Preparation of Flipper-TR® Stock Solution (1 mM)

- Allow the vial of Flipper-TR® to warm to room temperature before opening to prevent moisture condensation.
- Add 50 μL of anhydrous DMSO to the vial containing 50 nmol of Flipper-TR® to create a 1 mM stock solution.[4]
- Mix thoroughly by vortexing.
- Store the stock solution at -20°C. The solution is stable for approximately three months and is not sensitive to multiple freeze-thaw cycles.[5]

General Staining Protocol for Live Cells (e.g., HeLa Cells)

This protocol is a general guideline and should be optimized for specific cell types and experimental conditions.

- Culture cells on a suitable imaging dish or coverslip.
- Shortly before use, dilute the 1 mM Flipper-TR® stock solution to a final concentration of 1 μ M in your regular cell culture medium.
- Remove the existing medium from the cells and replace it with the Flipper-TR® containing medium.
- Incubate the cells for 15-30 minutes at 37°C.[6] For some cell lines like HeLa, a 5-minute incubation may be sufficient.[6]
- The probe does not need to be washed out, especially for long-term imaging, as it is only fluorescent in the membrane.[4][5] However, if a high background is observed, the cells can be washed once with fresh medium.[5]

Inducing Membrane Tension Changes with Osmotic Shock

This protocol describes how to induce hyper- or hypo-osmotic shock to alter membrane tension, which can be visualized by changes in the Flipper-TR® fluorescence lifetime.

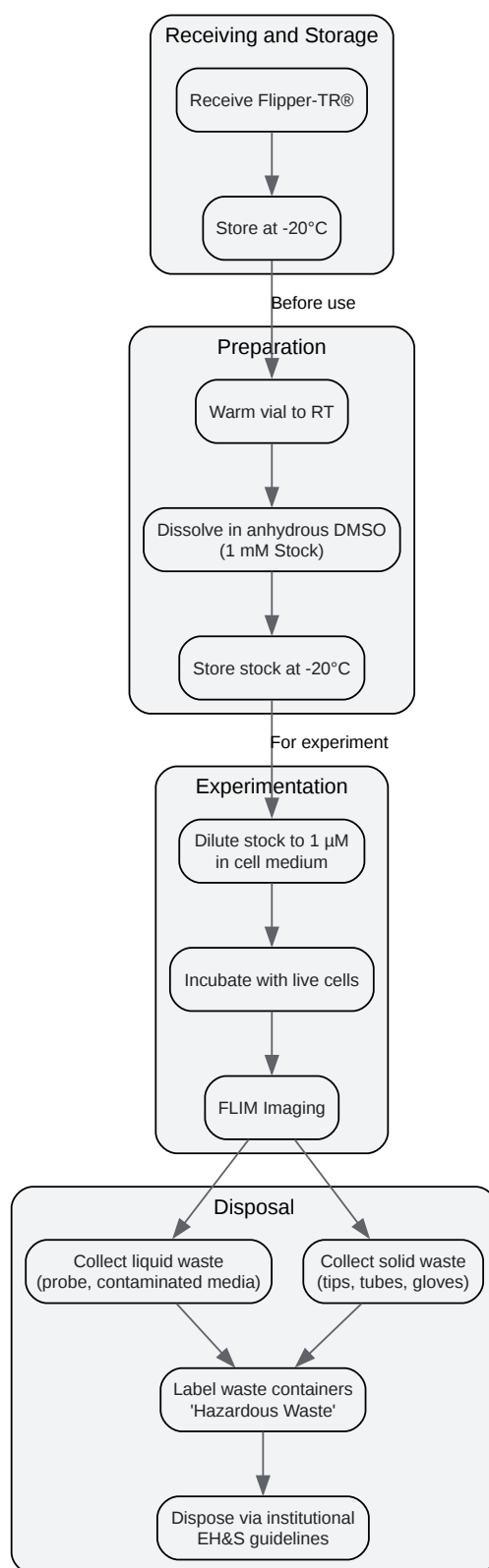
- Baseline Imaging:
 - Stain the cells with Flipper-TR® as described in the general staining protocol.
 - Image the cells using a Fluorescence Lifetime Imaging Microscopy (FLIM) system.
 - Acquire baseline fluorescence lifetime measurements in an isotonic medium.
- Inducing Hyperosmotic Shock (Decreased Tension):
 - Prepare a hyperosmotic solution by adding a non-permeable solute (e.g., 0.33 M sucrose) to the imaging medium.
 - Carefully replace the isotonic medium with the hyperosmotic medium.

- Immediately begin acquiring FLIM images to observe the decrease in fluorescence lifetime, indicating a decrease in membrane tension.
- Inducing Hypo-osmotic Shock (Increased Tension):
 - Prepare a hypo-osmotic solution by diluting the imaging medium with deionized water (e.g., a 1:1 dilution for a 50% hypo-osmotic shock).
 - Replace the isotonic or hyperosmotic medium with the hypo-osmotic medium.
 - Immediately begin acquiring FLIM images to observe the increase in fluorescence lifetime, indicating an increase in membrane tension.

Operational and Disposal Plans

A systematic workflow for handling Flipper-TR® from receipt to disposal is crucial for safety and regulatory compliance.

Workflow for Handling Flipper-TR®



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Caption: Workflow for the safe handling and disposal of Flipper-TR® probe.

Disposal Plan

All waste contaminated with Flipper-TR® and DMSO must be treated as hazardous chemical waste.

- Liquid Waste:
 - Collect all solutions containing Flipper-TR®, including unused staining solutions and contaminated cell culture media, in a designated, leak-proof, and chemically compatible waste container.
 - The container should be clearly labeled as "Hazardous Waste" and should list all chemical constituents, including "Flipper-TR®" and "Dimethyl Sulfoxide," with their approximate concentrations.
- Solid Waste:
 - All solid materials that have come into contact with Flipper-TR® or its DMSO stock solution, such as pipette tips, vials, and gloves, must be collected in a separate, clearly labeled hazardous waste container for solids.
- Disposal Procedure:
 - Store waste containers in a designated satellite accumulation area, ensuring they are sealed and within secondary containment.
 - Do not dispose of any Flipper-TR® waste down the drain.
 - Arrange for waste pickup through your institution's Environmental Health and Safety (EH&S) department or a licensed chemical waste contractor. Always follow your local and institutional regulations for hazardous waste disposal.

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